

Natural Source and Plant Origin of Cichoriin

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Compound Focus: Cichoriin

CAS No.: 531-58-8

Cat. No.: S594098

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Cichoriin is a **coumarin derivative**, specifically identified as **7-O-glucosyl-esculetin** or **aesculetin 7-O-β-D-glucoside** [1]. Its primary natural plant origin is from the common chicory plant, *Cichorium intybus* L., a member of the Asteraceae family [2] [3].

- **Primary Source: Chicory (*Cichorium intybus*)**. This perennial herb is native to Europe, Western Asia, and North Africa but has been widely introduced and naturalized in other regions, including North America [4] [2].
- **Plant Parts: Cichoriin** is found throughout the chicory plant. The **roots** and **leaves** are significant sources [2] [3].
- **Related Compounds**: Chicory contains a complex profile of bioactive compounds, including **inulin**, **sesquiterpene lactones** (lactucin, lactucopicrin), **caffeic acid derivatives** (e.g., chicoric acid), and other coumarins [2] [3].

Extraction and Analysis of Cichoriin

Efficient extraction is crucial for isolating **cichoriin** and other bioactive compounds from chicory. Both conventional and advanced techniques are employed.

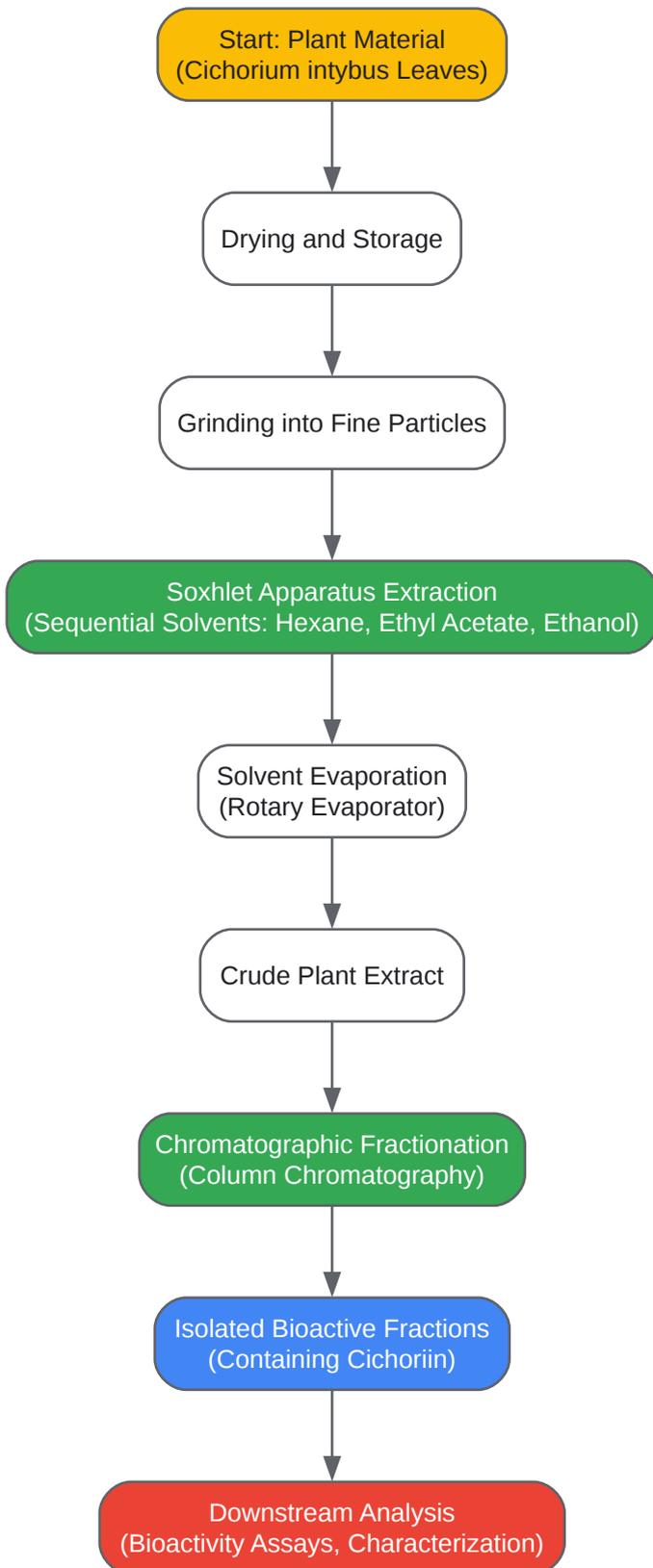
Method	Key Parameters	Solvents Used	Key Findings/Output
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| **Soxhlet Extraction** [5] [6] | - Temp: Up to 90°C

- Time: ~6 hours

- Solid-to-solvent ratio: 1:40 g/mL | Hexane, Ethyl Acetate, Ethanol [6] | - Sequential solvent extraction
- Lower inulin yield (59.1%) vs. UAE [5] | | **Ultrasound-Assisted Extraction (UAE)** [5] | - Temp: 60°C
- Time: 120 min
- Solid-to-solvent ratio: 1:40 g/mL | Distilled Water, Ethanol [5] [6] | - Higher efficiency, shorter time
- Higher inulin yield (64.79%) and purity (98%) [5] | | **Chromatographic Fractionation** [6] | - Technique: Column Chromatography
- Follows initial solvent extraction | Fractions from Ethyl Acetate & Ethanol extracts [6] | - Isolates **cichoriin** into specific bioactive fractions
- Enables purification and detailed analysis |

Experimental Workflow for Bioactive Compound Isolation from Chicory The following diagram outlines a generalized experimental workflow for extracting and isolating bioactive compounds like **cichoriin** from chicory leaves, based on the methodologies cited.



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Experimental workflow for isolating **cichoriin** from chicory.

Key Biological Activities and Experimental Protocols

Cichoriin exhibits several promising biological activities with elucidated mechanisms of action, particularly in **anti-diabetic** and **antioxidant** effects.

Anti-Diabetic Activity

A 2022 study provides mechanistic insights into **cichoriin's** anti-diabetic effects using a high-fat diet/streptozotocin (HFD/STZ)-induced diabetic rat model [1].

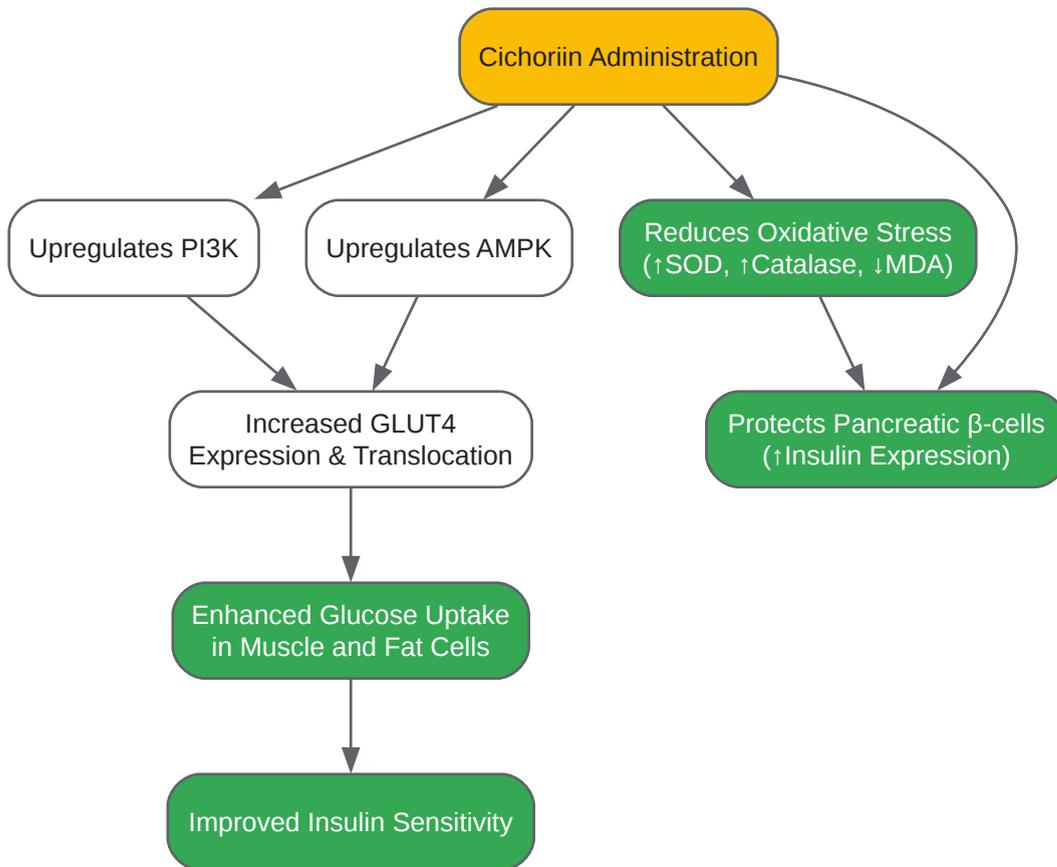
- **Experimental Protocol:**
 - **Animal Model:** Rats induced to develop type 2 diabetes via HFD followed by a low-dose STZ injection [1].
 - **Treatment Groups:** Diabetic rats were allocated into groups receiving **cichoriin** (50 or 100 mg/kg) or glibenclamide (5 mg/kg, a standard drug) for a specified period [1].
 - **Key Assessments:**
 - **Biochemical:** Blood glucose, serum insulin, triglycerides (TG), total cholesterol (TC) [1].
 - **Oxidative Stress Markers:** Total antioxidant capacity (TAC), superoxide dismutase (SOD), catalase, malondialdehyde (MDA) [1].
 - **Molecular Analysis:** mRNA and protein expression of GLUT4, AMPK, and PI3K in tissues [1].
 - **Histopathological Examination:** Pancreatic tissue analysis [1].
 - **In Silico Study:** Molecular docking to predict binding affinity with GLUT4, AMPK, and PI3K targets [1].
- **Quantitative Results:** The table below summarizes key findings from the anti-diabetic study, demonstrating **cichoriin's** efficacy [1].

Parameter	Diabetic Control Group	Cichoriin (50 mg/kg)	Cichoriin (100 mg/kg)	Glibenclamide (5 mg/kg)
Blood Glucose (mg/dL)	452 ± 44	206 ± 7*#	127 ± 3*#	128 ± 5*

Parameter	Diabetic Control Group	Cichoriin (50 mg/kg)	Cichoriin (100 mg/kg)	Glibenclamide (5 mg/kg)
Serum Insulin (nIU/mL)	2.6 ± 0.1	4.8 ± 0.2*#	7.0 ± 0.2*#	7.2 ± 0.1*
Triglycerides (mg/dL)	127.7 ± 19.4	99.5 ± 4.8	76.9 ± 9.2*	81.9 ± 5.6
Total Cholesterol (mg/dL)	99.5 ± 5.6	83.8 ± 2.1	78.0 ± 4.9*	77.6 ± 4.4*
Hepatic SOD	Significantly Decreased	Normalized	Significantly Improved*	Similar to Reference*
Hepatic MDA	Significantly Increased	Normalized	Significantly Reduced*	Similar to Reference*

Data presented as mean ± SE. *Significantly different from Diabetic Control group. #Significant difference between **cichoriin** doses. [1]

- **Proposed Mechanism of Action:** The study concluded that **cichoriin** ameliorates diabetes by upregulating the **PI3K/AMPK/GLUT4 signaling pathway**, enhancing insulin sensitivity and glucose uptake in peripheral tissues [1].



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Proposed anti-diabetic mechanism of **cichoriin** via PI3K/AMPK/GLUT4 pathway.

Antioxidant and Antimicrobial Activities

- **Antioxidant Activity:** **Cichoriin** demonstrates significant free radical scavenging capacity, contributing to the reduction of oxidative stress [1] [6]. Fractions isolated from chicory leaves, potentially containing **cichoriin**, showed potent, dose-dependent antioxidant activity in DPPH assays, with some fractions exceeding the activity of standard Vitamin C at high concentrations [6].
- **Antimicrobial Activity:** Chicory leaf extracts fractionated into five distinct subfractions showed notable antibacterial activity against various Gram-negative bacteria [6]. Some fractions produced inhibition zones up to 35 mm against pathogens like *Neisseria pharyngis* and demonstrated efficacy comparable to standard antibiotics like ampicillin [6].

Characterization and Purification

Advanced analytical techniques are used to confirm the identity and purity of isolated **cichoriin**.

- **Chromatography:** Liquid Chromatography-Mass Spectrometry (LC-MS) is used to determine the purity of extracts and identify compounds [5].
- **Spectroscopy:**
 - **Fourier-Transform Infrared (FT-IR) Spectroscopy:** Identifies functional groups in the molecule [5].
 - **Nuclear Magnetic Resonance (NMR)** (^1H NMR and ^{13}C NMR): Confirms the molecular structure and anomeric configuration of the glucoside moiety [5].
- **Physical Characterization:**
 - **X-Ray Diffraction (XRD):** Often shows that chicory-derived inulin and related compounds have a predominantly amorphous structure [5].
 - **Scanning Electron Microscopy (SEM):** Reveals a rough surface with aggregates of various sizes and shapes [5].

Conclusion for Research and Development

Cichorium intybus is a robust and validated natural source of **cichoriin**. The application of **greener extraction techniques like UAE** enhances yield and purity. Strong evidence, particularly from a 2022 study, elucidates a **multi-target anti-diabetic mechanism** involving the PI3K/AMPK/GLUT4 pathway, antioxidant activity, and pancreatic protection. These findings, combined with established isolation and characterization protocols, provide a solid foundation for further drug development and therapeutic application research.

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